

Isotopic Enrichment and Purity of β -Carotene-d8: A Technical Guide

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Compound of Interest

Compound Name: *beta-Carotene-d8*

Cat. No.: *B15139026*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic enrichment and purity of deuterated β -carotene (β -Carotene-d8). It is intended for researchers and professionals in the fields of drug development and metabolic research who utilize labeled compounds for tracer studies. This document outlines the synthesis, analytical methodologies for purity and enrichment assessment, and presents available quantitative data.

Quantitative Data Summary

The isotopic enrichment and chemical purity of β -Carotene-d8 can vary between synthesis batches and suppliers. The following table summarizes quantitative data reported in the literature and by commercial vendors. It is crucial for researchers to verify the specific purity and enrichment of the lot they are using.

Parameter	Value	Source
Isotopic Distribution	d8: 79.44%, d7: 17.59%, d6: 2.96%	Cambridge Isotopes (as cited in a study)[1]
Isotopic Purity	Approximately 98%	Cambridge Isotope Labs (general specification)[2]
Chemical Purity	> 87% (all-trans and cis isomers)	Cambridge Isotope Labs (general specification)[2]
83% all-trans, 17% cis isomers	Cambridge Isotopes (as cited in a study)[1]	MedChemExpress[3]
96.42%	MedChemExpress[3]	
Molecular Formula	C ₄₀ H ₄₈ D ₈	MedChemExpress[3]
Molecular Weight	544.92 g/mol	MedChemExpress[3]

Synthesis of β -Carotene-d8

The synthesis of β -Carotene-d8 is a critical process that determines its isotopic enrichment and purity. A common method for producing symmetrically labeled β -carotene involves a double Wittig condensation.

A specifically described synthesis is that of 10,10',19,19,19',19',19'-²H₈- β -carotene.[4] This method involves the condensation of a C15 phosphonium salt with a C10 dialdehyde. The symmetrical labeling pattern is advantageous for metabolic studies in humans as it provides a distinct mass shift that can be readily detected.[4][5]

Experimental Protocols for Purity and Enrichment Analysis

The determination of chemical purity and isotopic enrichment of β -Carotene-d8 relies on a combination of chromatographic and mass spectrometric techniques. Due to the instability of carotenoids, careful sample handling is necessary to prevent degradation.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the chemical purity of β -Carotene-d8, particularly for separating its various isomers (all-trans and cis).

- Objective: To separate and quantify all-trans- β -carotene-d8 from its cis-isomers and other impurities.
- Instrumentation:
 - HPLC system with a UV/Vis detector.
 - C18 or C30 reversed-phase column. C30 columns are often preferred for their enhanced ability to separate carotenoid isomers.
- Mobile Phase: A gradient of solvents such as methanol, acetonitrile, and an organic solvent like methyl-tert-butyl ether (MTBE) or dichloromethane is typically used. The exact gradient profile will depend on the specific column and isomers being separated.
- Detection: UV/Vis detection is commonly performed at approximately 450 nm, the absorption maximum for β -carotene.
- Sample Preparation: β -Carotene-d8 is dissolved in a suitable organic solvent, such as tetrahydrofuran (THF) or a mixture of the mobile phase components. Due to the light and oxygen sensitivity of β -carotene, samples should be prepared under low light conditions and potentially under an inert atmosphere.
- Data Analysis: The peak area of all-trans- β -carotene-d8 is compared to the total area of all peaks to determine its percentage purity.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful tool for confirming the identity and determining the isotopic distribution of β -Carotene-d8.

- Objective: To determine the molecular weight and isotopic distribution of β -Carotene-d8.
- Instrumentation:
 - An HPLC system coupled to a mass spectrometer.

- Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) sources are commonly used. Negative chemical ionization (NCI) has also been shown to be effective.^[2]
- LC Conditions: Similar to the HPLC protocol described above. The mobile phase composition must be compatible with the mass spectrometer's ionization source.
- MS Conditions:
 - Selected Ion Monitoring (SIM): The mass spectrometer is set to monitor specific mass-to-charge ratios (m/z). For β -Carotene-d8, the expected molecular ion $[M]^+$ or $[M]^-$ would be at m/z 544.9. In practice, due to the natural abundance of ^{13}C , a cluster of ions will be observed. The analysis would also monitor for the unlabeled β -carotene (m/z 536.9) and other deuterated species (e.g., d7, d6).
 - Full Scan Mode: This mode is used to obtain a full mass spectrum, which can reveal the entire isotopic distribution of the sample.
- Data Analysis: The relative intensities of the ion signals corresponding to the different deuterated species (d8, d7, d6, etc.) are used to calculate the isotopic enrichment.

Tandem Mass Spectrometry (MS/MS)

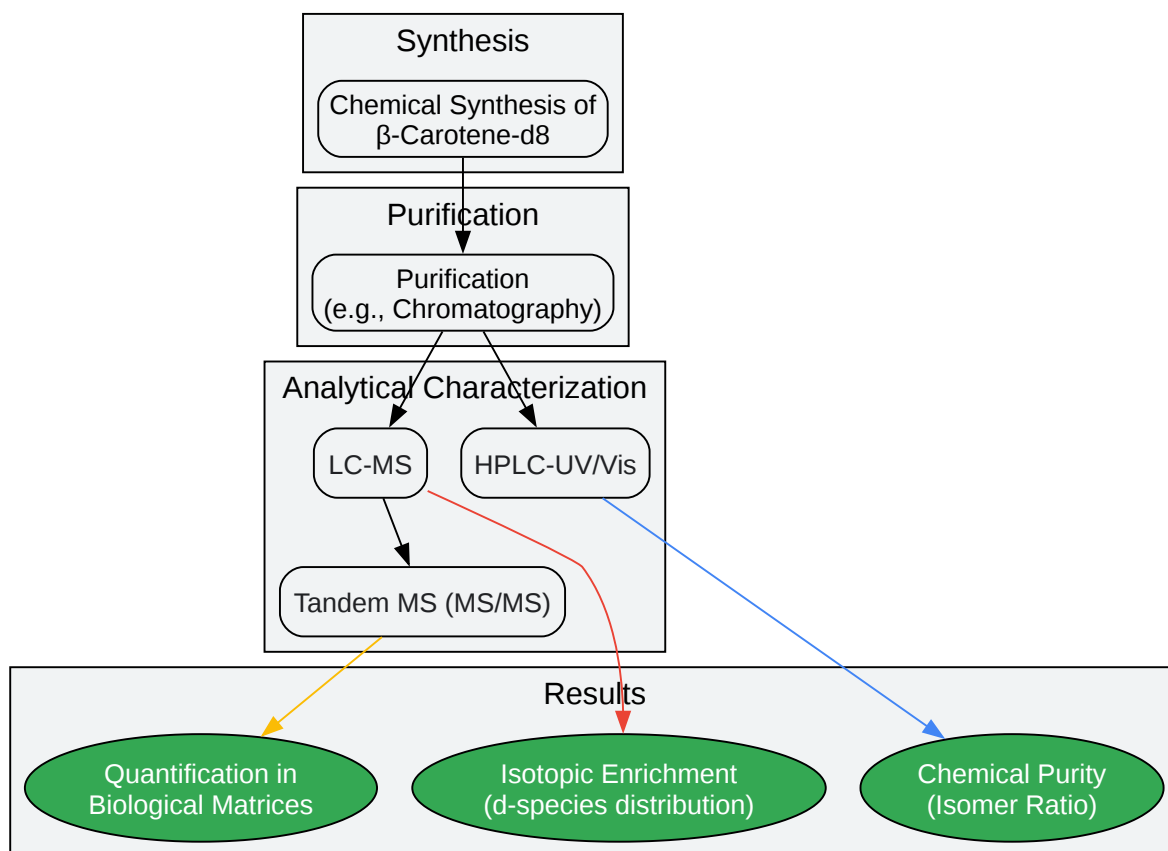
MS/MS provides a higher level of specificity and is particularly useful for quantifying β -Carotene-d8 in complex biological matrices.

- Objective: To selectively detect and quantify β -Carotene-d8 and its metabolites in biological samples.
- Instrumentation: A tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF).
- Methodology:
 - A precursor ion corresponding to β -Carotene-d8 (m/z 544.9) is selected in the first mass analyzer.
 - The precursor ion is fragmented in a collision cell.

- Specific product ions are monitored in the second mass analyzer. This multiple reaction monitoring (MRM) approach significantly reduces background noise and increases sensitivity.
- Application: This technique is frequently employed in pharmacokinetic studies to trace the absorption and metabolism of orally administered β -Carotene-d8.[\[6\]](#)

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the characterization of β -Carotene-d8, from initial synthesis to final purity and enrichment assessment.

Workflow for β -Carotene-d8 Analysis

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References

- 1. An LC/MS method for d8- β -carotene and d4-retinyl esters: β -carotene absorption and its conversion to vitamin A in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Synthesis of deuterated β -carotene [inis.iaea.org]
- 5. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 6. Stable isotope methods for the study of beta-carotene-d8 metabolism in humans utilizing tandem mass spectrometry and high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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